Application Notes and Protocols for Sodium Pyruvate-2-13C NMR Analysis

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Compound of Interest

Compound Name:	*Sodium pyruvate-2-13C*
CAS No.:	*87976-70-3*
Cat. No.:	*B119257*

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Abstract

This comprehensive guide provides detailed application notes and protocols for the preparation of **Sodium Pyruvate-2-13C** samples for Nuclear Magnetic Resonance (NMR) analysis. Tailored for researchers, scientists, and drug development professionals, this document delves into the critical methodologies for both standard quantitative ^{13}C NMR and advanced hyperpolarized ^{13}C NMR studies. The protocols herein are designed to ensure sample integrity, maximize data quality, and provide reproducible results for metabolic research and clinical applications. We emphasize the causality behind experimental choices, offering insights grounded in established scientific principles to create a self-validating system for your experimental workflow.

Introduction: The Significance of **Sodium Pyruvate-2-13C** in Metabolic Analysis

Sodium pyruvate, a key intermediate in cellular metabolism, serves as a critical node in glycolysis, the tricarboxylic acid (TCA) cycle, and amino acid synthesis. The use of carbon-13 (^{13}C) isotopically labeled pyruvate, specifically at the C2 position, provides a powerful tool for

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tracing metabolic pathways non-invasively. Unlike the more commonly used [1-^{13}C]pyruvate, which is rapidly decarboxylated to $^{13}CO_2$ by pyruvate dehydrogenase (PDH), the ^{13}C label in [2-^{13}C]pyruvate is retained in acetyl-CoA. This allows for the direct NMR detection of downstream metabolites in the TCA cycle, such as [5-^{13}C]glutamate, offering a more detailed window into mitochondrial metabolism[1].

The inherent challenge of ^{13}C NMR is its low sensitivity, stemming from the low natural abundance (1.1%) and smaller gyromagnetic ratio of the ^{13}C nucleus compared to protons[2]. However, the use of enriched Sodium Pyruvate-2-^{13}C overcomes the natural abundance limitation. For in vivo and real-time metabolic studies, the advent of dissolution Dynamic Nuclear Polarization (dDNP) has revolutionized the field by hyperpolarizing the ^{13}C signal, transiently boosting it by over 10,000-fold[3].

This document provides two distinct, yet related, protocols: one for standard quantitative ^{13}C NMR and another for hyperpolarized ^{13}C NMR, each with specific considerations to ensure high-quality, reproducible data.

Foundational Principles of Sample Preparation

The quality of any NMR spectrum is fundamentally dependent on the quality of the sample. For Sodium Pyruvate-2-^{13}C, meticulous sample preparation is paramount to ensure the stability of the molecule and the accuracy of the results. Key considerations include the choice of solvent, sample concentration, pH, and the removal of impurities.

Solvent Selection: The Deuterated Environment

Deuterated solvents are essential for solution-state NMR for several reasons. The deuterium signal is used by the spectrometer's lock system to stabilize the magnetic field, which is crucial for high-resolution spectra[4]. Furthermore, using a deuterated solvent eliminates overwhelming solvent signals in ^{1}H spectra, and while not strictly necessary for a simple 1D ^{13}C spectrum, it is standard practice as it allows for shimming and is required for many advanced NMR experiments that involve ^{1}H decoupling[4].

For Sodium Pyruvate-2-^{13}C, which is a salt, polar deuterated solvents are required.

- Deuterium Oxide (D_2O): This is the most common solvent for biological samples and is ideal for pyruvate. It is important to note that pyruvate can exist in equilibrium with its hydrated

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form (pyruvate hydrate) in aqueous solutions, which will be visible in the ^{13}C NMR spectrum[5]. The ratio of these forms is pH-dependent.

- Methanol-d_4 or Ethanol-d_6: These can be used if a non-aqueous polar solvent is required, though solubility may be lower than in D_2O.
- DMSO-d_6: A highly polar aprotic solvent that can also be used, though it is more viscous[6].

Expert Insight: For hyperpolarized studies, the choice of solvent in the final formulation is critical for in vivo applications. The use of D_2O instead of H_2O has been shown to extend the T_1 relaxation time of hyperpolarized [1-^{13}C]pyruvate, resulting in increased signal-to-noise in vivo[7].

Purity and Stability of **Sodium Pyruvate-2-13C**

The chemical purity of the Sodium Pyruvate-2-^{13}C is critical. Commercially available pyruvate can contain impurities such as parapyruvate, which can complicate spectral analysis[8][9]. It is recommended to use high-purity, GMP-grade pyruvate for clinical and in vivo studies[1].

Pyruvate stability is pH-dependent. Alkaline conditions can promote aldol condensation reactions, leading to the formation of impurities. Therefore, maintaining a physiological pH is crucial for sample integrity.

Protocol I: Standard Quantitative ^{13}C NMR Analysis

This protocol is designed for applications such as metabolomics, in vitro cell culture studies, and reaction monitoring where absolute or relative quantification of Sodium Pyruvate-2-^{13}C and its metabolites is required without hyperpolarization.

Materials and Equipment

- Sodium Pyruvate-2-^{13}C (≥98% purity)
- High-quality 5 mm NMR tubes
- Deuterium Oxide (D_2O, 99.9 atom % D)
- Internal Standard (e.g., DSS, TSP for aqueous samples)

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- pH meter or pH strips
- Vortex mixer
- Pipettes and appropriate tips
- Filter (e.g., syringe filter or a Pasteur pipette with a cotton plug)

Step-by-Step Protocol

- Determine the Required Concentration:
  - For ^{13}C NMR, a higher concentration is generally better due to the nucleus's low sensitivity[10]. A typical concentration for small molecules is in the range of 10-100 mM[1][11]. For a satisfactory signal-to-noise ratio, aim for at least 50 mg of Sodium Pyruvate-2-^{13}C in 0.5-0.6 mL of solvent[11].
- Weighing and Dissolution:
  - Accurately weigh the required amount of Sodium Pyruvate-2-^{13}C in a clean, dry vial.
  - Add the desired volume of D_2O (typically 0.5-0.6 mL for a standard 5 mm NMR tube).
  - If quantitative analysis is required, add a known concentration of an internal standard. For aqueous samples, 3-(trimethylsilyl)-1-propanesulfonic acid, sodium salt (DSS) or sodium trimethylsilyl-[2,2,3,3-D4]-propionate (TSP) are common choices[2][11].
  - Vortex the vial until the pyruvate and internal standard are completely dissolved. Gentle heating can aid dissolution, but avoid excessive heat which could degrade the sample.
- pH Adjustment:
  - Measure the pH of the solution. For most biological applications and to ensure pyruvate stability, adjust the pH to a physiological range of 7.0-7.6.
  - Use dilute solutions of DCl or NaOD in D_2O for pH adjustment to avoid introducing protonated species.

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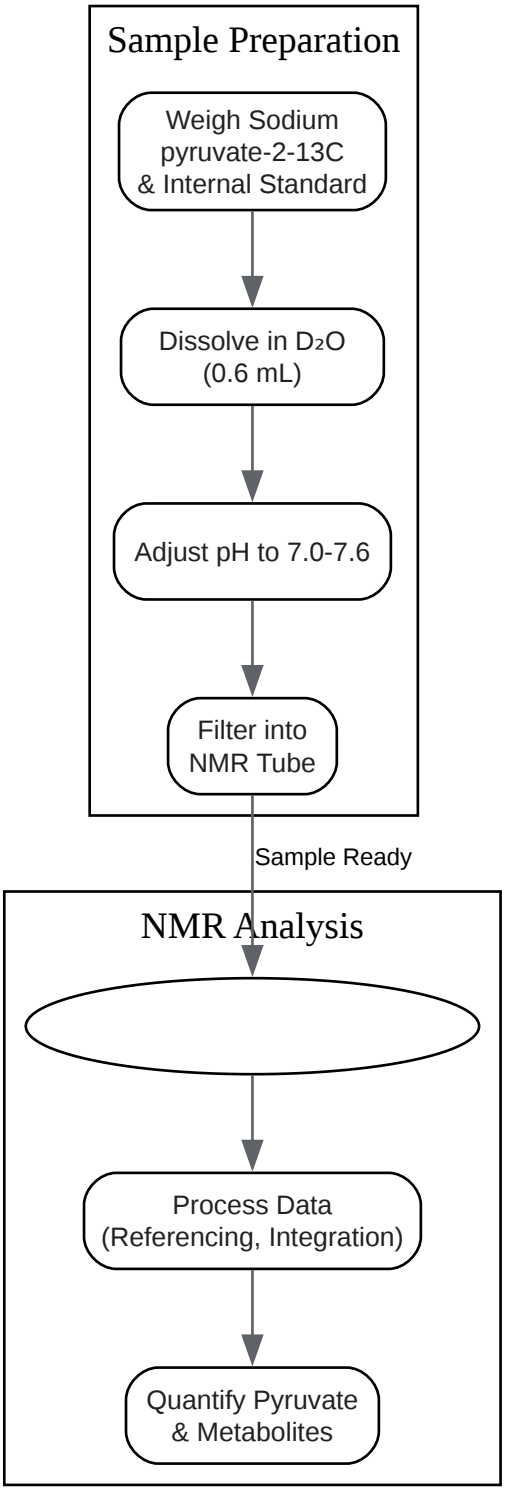
- Filtration and Transfer to NMR Tube:
  - It is crucial to remove any particulate matter from the sample, as this can degrade the quality of the NMR spectrum by affecting the magnetic field homogeneity[12].
  - Filter the solution through a syringe filter (0.22 µm) or a Pasteur pipette with a glass wool or cotton plug directly into a clean, high-quality 5 mm NMR tube[12].
  - Ensure the liquid height in the NMR tube is at least 4 cm (approximately 0.6 mL) to be within the detection region of the NMR coil[13].
- Final Sample Preparation:
  - Cap the NMR tube securely.
  - Wipe the outside of the NMR tube with a lint-free tissue dampened with isopropanol or acetone to remove any dust or fingerprints before inserting it into the spectrometer[10].

Data Presentation: Recommended Sample Parameters

Parameter	Recommended Value	Rationale
Analyte Concentration	50-100 mM	To ensure adequate signal-to-noise for ^{13}C detection.
Solvent	D_2O (99.9 atom % D)	Provides a lock signal and is biologically compatible.
Internal Standard	DSS or TSP (for aqueous)	For accurate chemical shift referencing and quantification[2][11].
pH	7.0 - 7.6	Maintains pyruvate stability and mimics physiological conditions.
Sample Volume	0.6 mL	Ensures the sample is within the active volume of the NMR coil[13].

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Workflow Diagram



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Caption: Workflow for standard quantitative ^{13}C NMR sample preparation.

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Protocol II: Hyperpolarized Sodium Pyruvate-2-13C NMR Analysis

This protocol is for advanced in vivo or real-time metabolic studies using dissolution Dynamic Nuclear Polarization (dDNP). The preparation of hyperpolarized pyruvate is a complex process that requires specialized equipment (a polarizer). The focus here is on the final sample preparation steps post-dissolution, which are critical for patient safety and data quality in clinical research.

CAUTION: The handling of hyperpolarized samples is time-sensitive due to the decay of the hyperpolarized state (T_1 relaxation). All steps must be performed rapidly and efficiently. For human studies, all procedures must follow approved FDA-IND and IRB protocols, and the final product must be sterile and pyrogen-free[1][14].

Core Principles of Hyperpolarized Sample Preparation

The goal is to rapidly dissolve the frozen, polarized [2-^{13}C]pyruvic acid sample and neutralize it to a physiologically compatible solution that is sterile and ready for injection. This process involves a superheated aqueous medium for dissolution followed by mixing with a neutralization buffer. The final formulation must meet strict quality control criteria before administration[5][11].

Materials and Equipment

- GMP-grade [2-^{13}C]pyruvic acid formulated with a free radical (e.g., trityl radical)
- dDNP Polarizer (e.g., GE SPINlab or Oxford Instruments HyperSense)
- Sterile and pyrogen-free dissolution medium (e.g., sterile water for injection with EDTA)
- Sterile and pyrogen-free neutralization buffer (e.g., TRIS/NaOH or NaOH/TRIS in D_2O)[7][11]
- Sterile fluid path and collection vessel
- Quality control system for measuring concentration, pH, temperature, and polarization level

Step-by-Step Protocol (Post-Polarization)

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- Polarization: The [2-^{13}C]pyruvic acid sample containing a stable radical is polarized at low temperature (~1.4 K) and high magnetic field (3.35-5 T) for several hours[11][12].
- Dissolution and Neutralization:
  - The hyperpolarized sample is rapidly dissolved using a bolus of superheated (e.g., 130°C) sterile dissolution medium[11].
  - This hot, acidic solution is immediately mixed with a room-temperature sterile neutralization buffer to bring the final solution to the desired concentration, physiological pH, and temperature. A common final concentration for injection is around 250 mM[11].
  - The dissolution and neutralization process is typically automated within the polarizer system to ensure speed and sterility. The final solution is passed through a sterilizing filter into a syringe for injection[14].
- Quality Control (QC):
  - Before injection, a small aliquot of the final product is diverted for rapid quality control. This is a critical release criterion for human studies[5].
  - Parameters to be verified:
    - Pyruvate Concentration: Typically measured by UV-Vis spectroscopy.
    - pH: Must be within a narrow physiological range (e.g., 7.6 ± 0.4)[11].
    - Temperature: Should be close to body temperature.
    - Polarization Level: Measured using a small NMR detector to ensure sufficient signal enhancement.
    - Residual Radical Concentration: Must be below a safe limit[11].
    - Sterility and Endotoxins: While the final product is terminally sterilized, post-release testing for sterility and endotoxins is often performed to validate the process[14].
- Administration:

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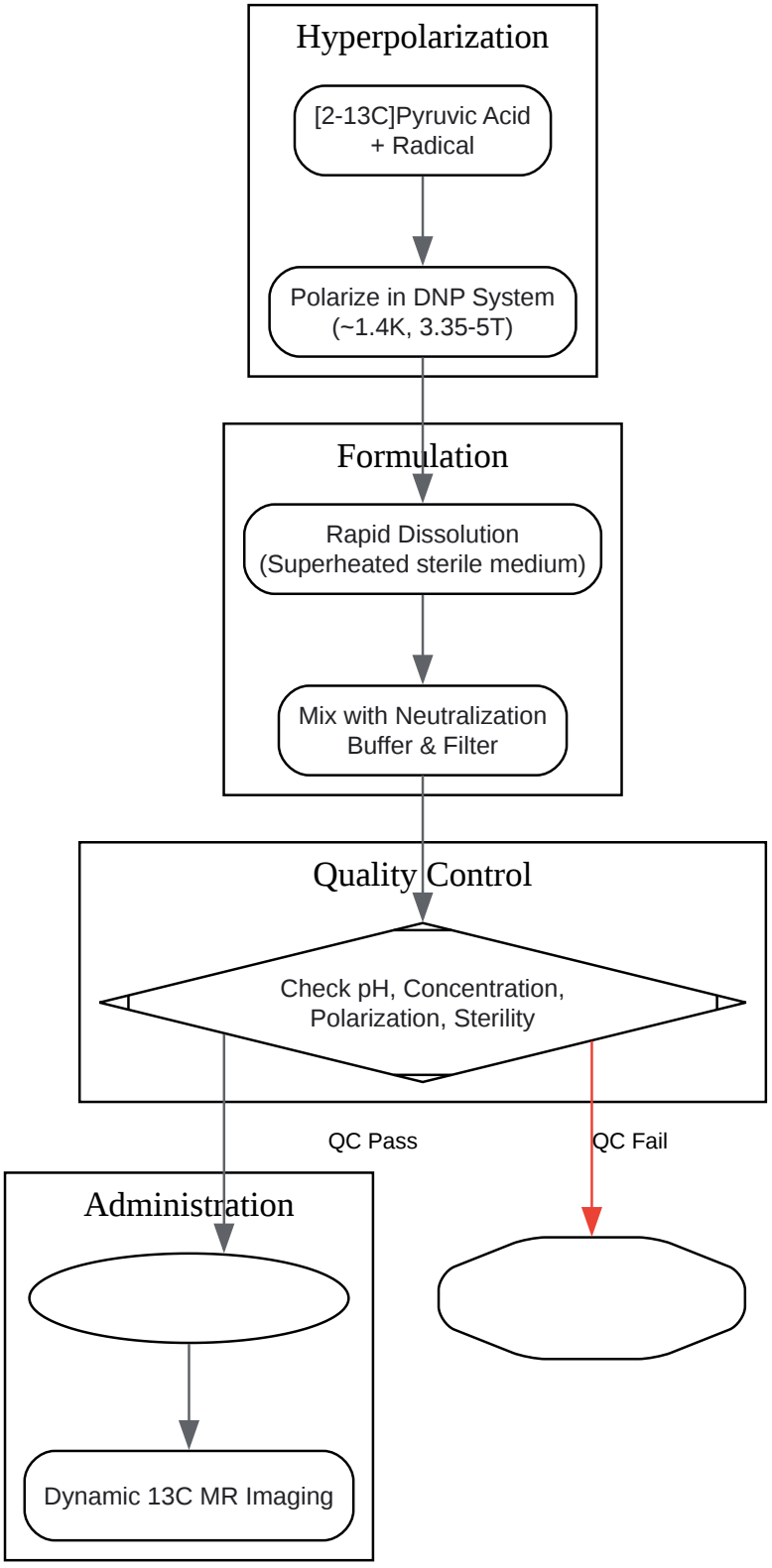
- Once all QC parameters are met, the hyperpolarized Sodium Pyruvate-2-^{13}C solution is administered to the subject, typically via intravenous injection.
- The time from dissolution to the start of injection is critical and should be minimized and recorded, as the hyperpolarized signal decays with the T_1 relaxation time of pyruvate (around 47 seconds in solution)[1][11].

Data Presentation: Typical Release Criteria for Human Studies

QC Parameter	Typical Acceptance Range	Rationale
Pyruvate Concentration	240 - 260 mM	Ensures a consistent and effective dose for metabolic imaging[11].
pH	7.2 - 8.0	Ensures physiological compatibility and patient safety[11].
Polarization Level	> 10%	Guarantees sufficient signal enhancement for in vivo detection[1][11].
Residual Radical	< 1 µM	Minimizes potential toxicity from the polarizing agent[11].
Sterility	Sterile	Essential for any injectable formulation to prevent infection[14].
Endotoxin Level	Below established limits	Prevents pyrogenic (fever-inducing) reactions in the patient.

Workflow Diagram

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Caption: Workflow for hyperpolarized ^{13}C NMR sample preparation and administration.

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Conclusion: Ensuring High-Fidelity Metabolic Data

The successful application of Sodium Pyruvate-2-^{13}C NMR for metabolic analysis hinges on rigorous and well-understood sample preparation protocols. For standard quantitative studies, careful attention to concentration, pH, and the removal of particulates ensures spectral quality and analytical accuracy. For the cutting-edge application of hyperpolarized ^{13}C NMR, the protocol becomes a race against time, demanding rapid, sterile, and precise formulation under stringent quality control to enable the real-time visualization of in vivo metabolism. By understanding the scientific principles behind each step, researchers can confidently prepare high-quality samples, leading to trustworthy and impactful results in the fields of metabolic research and drug development.

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